

An In-depth Technical Guide to Potassium L-alaninate (CAS: 34237-23-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium L-alaninate

Cat. No.: B15175559

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Potassium L-alaninate**, the potassium salt of the non-essential amino acid L-alanine. This document consolidates available data on its physicochemical properties, synthesis, and analytical methods. It further explores its biological significance, particularly focusing on the role of its parent amino acid, L-alanine, in cellular signaling pathways, and discusses its potential applications in research and drug development. This guide is intended to be a valuable resource for professionals in the fields of biochemistry, medicinal chemistry, and pharmaceutical sciences.

Introduction

Potassium L-alaninate (CAS Number: 34237-23-5) is an organic potassium salt derived from L-alanine, a fundamental building block of proteins.^{[1][2]} While L-alanine's role in metabolic processes is well-documented, **Potassium L-alaninate** is of increasing interest for its potential applications as a reagent in scientific research, in biological studies investigating metabolic pathways, and as a component in drug delivery systems due to its biocompatibility.^[1] This guide aims to provide a detailed technical summary of the current knowledge on **Potassium L-alaninate**.

Physicochemical Properties

A summary of the known physicochemical properties of **Potassium L-alaninate** is presented in Table 1. It is typically a white crystalline powder that is soluble in water.^[1]

Table 1: Physicochemical Properties of **Potassium L-alaninate**

Property	Value	Reference
CAS Number	34237-23-5	^[1] ^[2]
Molecular Formula	C ₃ H ₆ KNO ₂	^[1] ^[2]
Molecular Weight	127.18 g/mol	^[1] ^[2]
Appearance	White crystalline powder	^[1]
Solubility	Soluble in water	^[1]
IUPAC Name	potassium;(2S)-2-aminopropanoate	^[2]
Canonical SMILES	<chem>CC(C(=O)[O-])N.[K+]</chem>	^[2]
pKa (of L-alanine)	pKa ₁ (-COOH): ~2.3, pKa ₂ (-NH ₃ ⁺): ~9.7	^[1]

Note: Specific quantitative data for the melting point and a full experimental pKa value for **Potassium L-alaninate** are not readily available in the reviewed literature. The provided pKa values are for the parent amino acid, L-alanine.

Synthesis and Purification

The primary method for synthesizing **Potassium L-alaninate** is through the neutralization of L-alanine with potassium hydroxide.^[1]

Experimental Protocol: Synthesis of Potassium L-alaninate

Objective: To synthesize **Potassium L-alaninate** from L-alanine and potassium hydroxide.

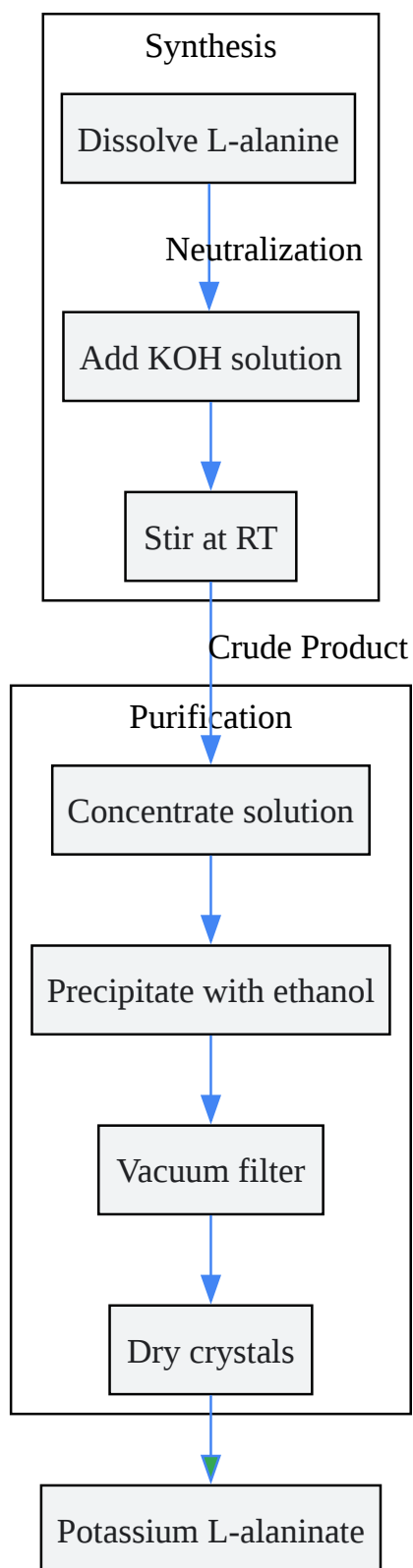
Materials:

- L-alanine
- Potassium hydroxide (KOH)
- Deionized water
- Ethanol (for recrystallization)
- Magnetic stirrer and stir bar
- Beakers and other standard laboratory glassware
- pH meter

Procedure:

- **Dissolution:** Dissolve a known molar equivalent of L-alanine in deionized water in a beaker with continuous stirring.
- **Neutralization:** Slowly add a stoichiometric equivalent of a potassium hydroxide solution to the L-alanine solution. Monitor the pH of the reaction mixture; the optimal pH for the reaction is between 10 and 12.^[1]
- **Reaction Completion:** Continue stirring at room temperature. The reaction is typically rapid, often completing in under 15 minutes at 25°C.^[1]
- **Purification (Recrystallization):**
 - Concentrate the resulting solution by rotary evaporation to remove most of the water.
 - Add ethanol to the concentrated aqueous solution to induce precipitation of **Potassium L-alaninate**.
 - Cool the mixture in an ice bath to maximize crystal formation.
 - Collect the crystals by vacuum filtration and wash with cold ethanol.
 - Dry the crystals under vacuum to obtain the final product.

Diagram of Synthesis Workflow:



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Caption: General workflow for the synthesis and purification of **Potassium L-alaninate**.

Analytical Characterization

Characterization of **Potassium L-alaninate** can be performed using various spectroscopic techniques. While a complete set of spectra for **Potassium L-alaninate** is not readily available, data for L-alanine and its derivatives provide expected spectral features.

Table 2: Spectroscopic Data

Technique	Expected Features
^1H NMR	Signals corresponding to the methyl, alpha-hydrogen, and amine protons of the alaninate backbone.
^{13}C NMR	Resonances for the methyl carbon, alpha-carbon, and carboxylate carbon.
FT-IR	Characteristic peaks for N-H stretching, C-H stretching, and the asymmetric and symmetric stretching of the carboxylate group (COO^-). A notable feature is the carboxylate symmetric stretch around 1410 cm^{-1} . ^[1]
Mass Spec.	A molecular ion peak corresponding to the mass of the alaninate anion ($\text{C}_3\text{H}_6\text{NO}_2^-$) and the potassium cation (K^+).

Biological Activity and Signaling Pathways

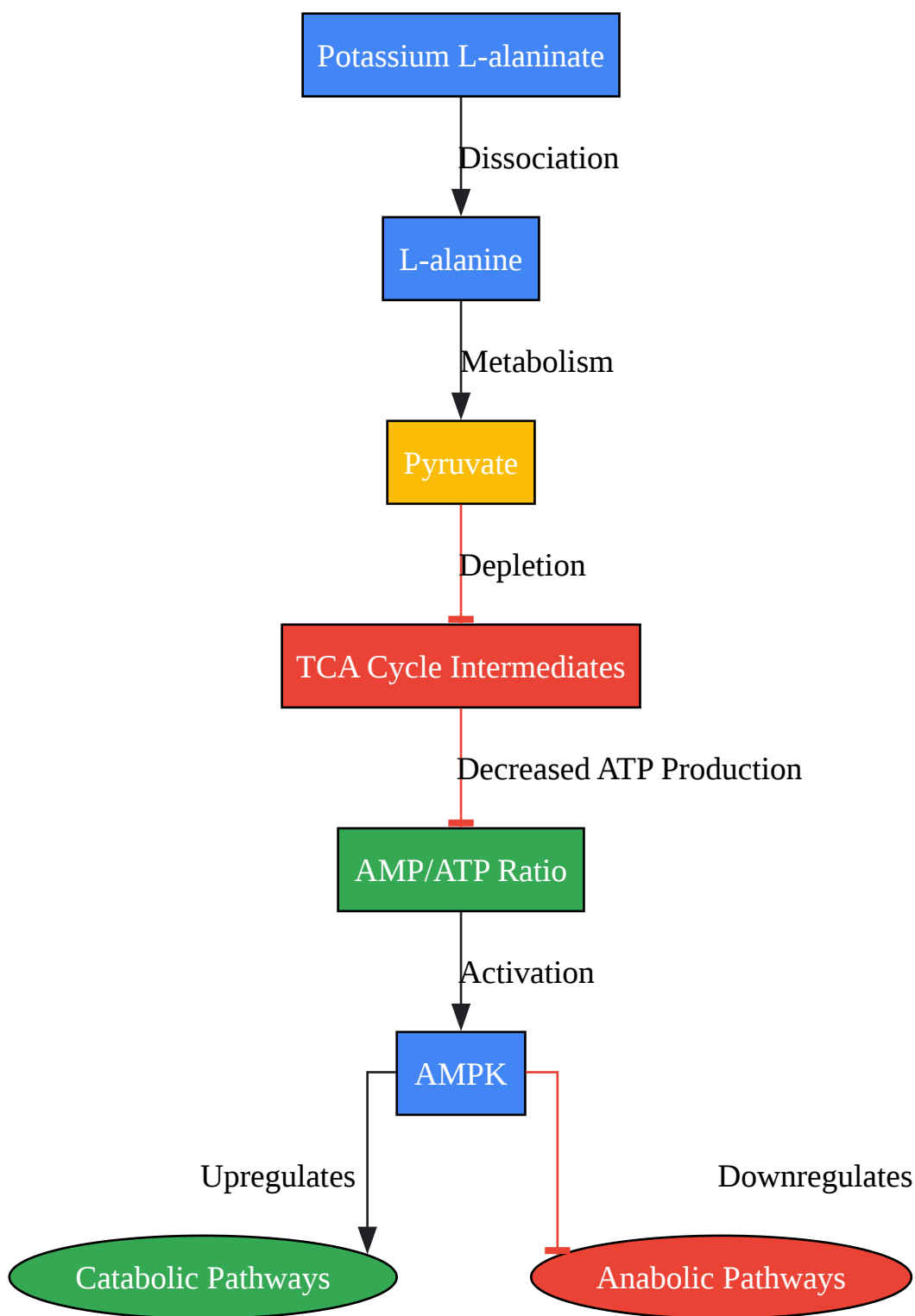
The biological activity of **Potassium L-alaninate** is intrinsically linked to the metabolic roles of L-alanine. L-alanine is a key player in cellular energy metabolism and has been identified as an activator of the AMP-activated protein kinase (AMPK) signaling pathway.^{[3][4][5]}

L-alanine and the AMPK Signaling Pathway

AMPK is a crucial cellular energy sensor that, when activated, orchestrates a metabolic switch from anabolic to catabolic pathways to restore cellular energy homeostasis. L-alanine has been

shown to acutely activate AMPK in hepatic cells.[3][4][5] This activation is mediated by the intracellular metabolism of L-alanine, which leads to a decrease in TCA cycle intermediates and an increase in the AMP/ATP ratio.[3][5]

Diagram of L-alanine-mediated AMPK Activation:



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- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium L-alaninate (CAS: 34237-23-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15175559#potassium-l-alaninate-cas-number-34237-23-5]

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